

Application Notes and Protocols for the Synthesis of Weddellite Single Crystals

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Compound of Interest

Compound Name: **Weddellite**
Cat. No.: **B1203044**

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Introduction

Weddellite ($\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$), the dihydrate form of calcium oxalate, is a mineral of significant interest in various scientific fields, including biomineralization, geology, and pharmaceutical research. Notably, it is a primary component of certain types of kidney stones. Understanding the mechanisms of **weddellite** crystallization is crucial for developing preventative and therapeutic strategies for urolithiasis. These protocols provide detailed methodologies for the controlled synthesis of **weddellite** single crystals in a laboratory setting, enabling further investigation into its physicochemical properties and its interactions with potential therapeutic agents.

Data Presentation: Key Parameters for Weddellite Crystallization

The successful synthesis of **weddellite** is highly dependent on specific experimental conditions. The following table summarizes the key quantitative parameters that influence the formation, size, and phase purity of **weddellite** crystals.

Parameter	Value/Range	Effect on Crystallization	Reference
Reactants	Calcium Chloride (CaCl ₂) and Sodium Oxalate (Na ₂ C ₂ O ₄)	Primary precursors for calcium oxalate precipitation.	[1]
Temperature	0°C - 4°C	Low temperatures favor the formation of the metastable dihydrate form (weddellite) over the more stable monohydrate (whewellite). [1][2]	[1][2]
pH	> 5.0 (specifically 4.5 - 9.5)	Higher pH levels promote the crystallization of weddellite. Within the 4.5-9.5 range, weddellite can be the sole crystalline phase. [2][3]	[2][3]
Ca ²⁺ /C ₂ O ₄ ²⁻ Molar Ratio	4:1 to 10:1	A high calcium to oxalate ion ratio is a critical factor in favoring the formation of weddellite. [2][3][4]	[2][3][4]
Additives	Citric Acid	Can promote the formation of nearly monophasic weddellite precipitates. [3]	[3]
Divalent Cations (e.g., Mg ²⁺ , Zn ²⁺)	Can promote and stabilize the formation of weddellite. [5]	[5]	

Resulting Crystal Size 70 nm - 200 μ m

Crystal size is influenced by factors such as reactant concentrations, temperature, and the rate of mixing.^{[1][3]}

Experimental Protocols

This section outlines a detailed methodology for the synthesis of **weddellite** single crystals based on established literature.

Protocol 1: Low-Temperature Precipitation

This protocol focuses on the synthesis of **weddellite** by controlling the temperature and reactant concentrations.

Materials:

- Calcium chloride dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Buchner funnel and filter paper)
- Microscope for crystal observation

Procedure:

- Prepare Reactant Solutions:

- Prepare a 5 mmol/L solution of calcium chloride by dissolving the appropriate amount of CaCl2·2H2O in deionized water.
- Prepare a 0.5 mmol/L solution of sodium oxalate by dissolving the appropriate amount of Na2C2O4 in deionized water.
- Cooling: Cool both reactant solutions to 4°C in a refrigerator or ice bath.
- Precipitation:
 - Place the calcium chloride solution in a beaker on a magnetic stirrer in a cold room or ice bath to maintain the low temperature.
 - Slowly add the sodium oxalate solution to the calcium chloride solution while stirring gently.
- Incubation: Leave the mixture to incubate overnight at 4°C to allow for crystal growth.[2]
- Crystal Harvesting and Washing:
 - Carefully decant the supernatant.
 - Wash the resulting crystals with cold deionized water to remove any soluble byproducts.
 - Filter the crystals and allow them to air dry. Note: **Weddellite** is a metastable phase and can convert to the more stable whewellite upon prolonged exposure to water or elevated temperatures.[1]
- Characterization: The resulting crystals can be characterized by methods such as scanning electron microscopy (SEM) for morphology, X-ray diffraction (XRD) for phase identification, and Fourier-transform infrared spectroscopy (FTIR).[1]

Protocol 2: pH-Controlled Synthesis with Citric Acid

This protocol utilizes pH control and an additive to promote the formation of **weddellite**.

Materials:

- Calcium chloride dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$)
- Citric acid
- Sodium hydroxide (NaOH) or Hydrochloric acid (HCl) for pH adjustment
- Deionized water
- pH meter
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus

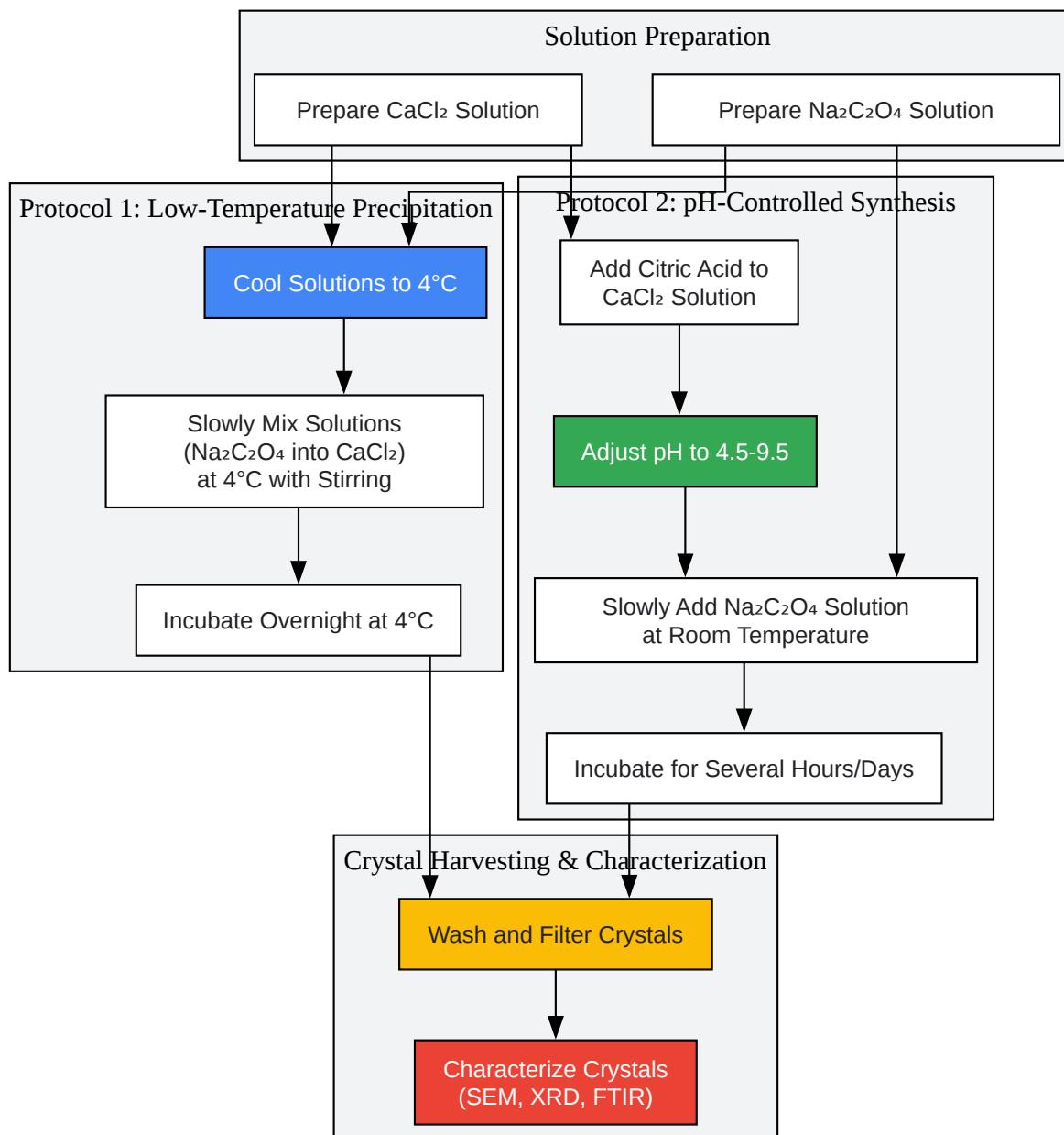
Procedure:

- Prepare Reactant Solutions:
 - Prepare solutions of calcium chloride and sodium oxalate as described in Protocol 1.
 - Prepare a solution of citric acid.
- Reaction Setup:
 - In a beaker, combine the calcium chloride solution and the citric acid solution.
 - Adjust the pH of the mixture to between 4.5 and 9.5 using NaOH or HCl while monitoring with a pH meter. One study specifically noted the formation of only **weddellite** within this pH range.^[3]
- Precipitation: Slowly add the sodium oxalate solution to the pH-adjusted calcium chloride-citrate mixture with gentle stirring at room temperature.
- Incubation: Allow the solution to stand undisturbed for several hours to days to facilitate crystal growth.

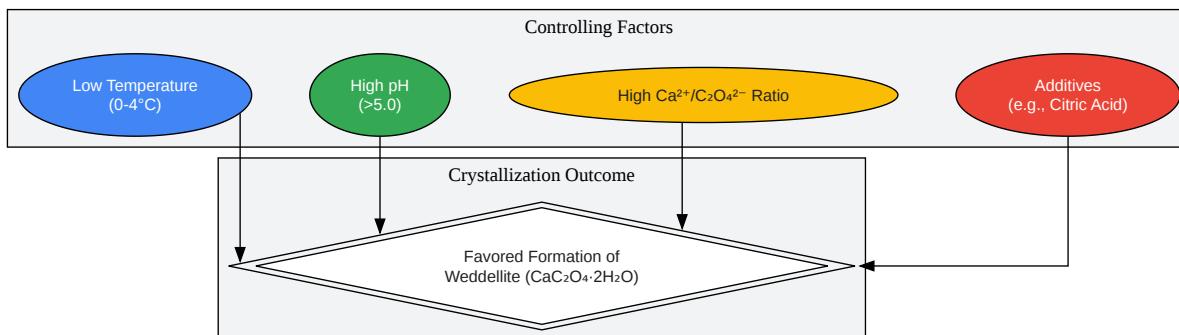
- Crystal Harvesting and Washing: Follow the same procedure as described in Protocol 1.
- Characterization: Characterize the crystals using appropriate analytical techniques to confirm their identity and morphology.

Mandatory Visualization

The following diagrams illustrate the logical workflow of the experimental protocols for synthesizing **weddellite** single crystals.

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Caption: Experimental workflow for the synthesis of **weddellite** single crystals.



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Caption: Key factors influencing the preferential crystallization of **weddellite**.

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